

Application Note: High-Purity Synthesis of Levomefolate Calcium Pentahydrate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Levomefolate calcium pentahydrate*

CAS No.: *419563-18-1*

Cat. No.: *B608539*

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) CAS No: 151533-22-1

Abstract & Technical Scope

Levomefolate calcium is the biologically active form of folate, bypassing the enzymatic reduction steps required by folic acid.^[1] Its synthesis presents two primary challenges: stereochemical control (isolating the 6S-diastereomer from the racemic mixture) and oxidative instability. This guide details a three-phase industrial workflow:

- Reductive Methylation: One-pot conversion of Folic Acid to racemic 5-methyltetrahydrofolate (5-MTHF).
- Optical Resolution: Diastereomeric separation using (S)-(-)-
-phenylethylamine.
- Salt Formation & Crystallization: Conversion to the stable Calcium Pentahydrate form (Type I).

Chemical Reaction Pathway

The following diagram illustrates the transformation from Folic Acid to the final Levomefolate Calcium salt.



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Caption: Step-wise chemical transformation from Folic Acid to Levomefolate Calcium.

Detailed Experimental Protocol

Phase 1: Reductive Methylation (One-Pot Synthesis)

Objective: Convert Folic Acid to racemic (6R,S)-5-methyltetrahydrofolic acid. Mechanism: Reduction of the pteridine ring followed by condensation with formaldehyde and reduction of the methylene bridge.

Reagents & Parameters:

Reagent	Specification	Molar Eq.	Function
Folic Acid	USP Grade	1.0	Starting Material

| Sodium Borohydride (

) | Powder, >98% | 3.0 - 4.0 | Reducing Agent | | Formaldehyde | 37% Aqueous Sol. | 1.5 - 2.0 |
Methylating Agent | | Sodium Hydroxide | 1M Solution | As req. | pH Control | | Ascorbic Acid |
Antioxidant | 0.1 w/w | Oxidation Protection |

Protocol Steps:

- Suspension: In a reactor inerted with Nitrogen (
-), suspend Folic Acid (100 g) in degassed water (1.0 L).

- Dissolution: Adjust pH to 7.5–8.0 using 1M NaOH. The solution becomes clear.
- Reduction 1: Cool to <10°C. Slowly add
(1.5 eq) over 30 mins.
 - Critical: Exothermic reaction. Maintain temp <20°C to prevent degradation.
- Heating: Heat mixture to 70°C for 1 hour to complete reduction to Tetrahydrofolate (THF).
- Methylation: Cool to 20°C. Add Formaldehyde (37% soln, 1.5 eq) dropwise. Stir for 1 hour to form the 5,10-methylene-THF intermediate.
- Reduction 2: Add remaining
(1.5 eq) slowly. Heat to 60°C for 1 hour.
- Quench: Cool to 5°C. Adjust pH to 4.0 with dilute HCl to precipitate the crude (6R,S)-5-MTHF. Filter and wash with cold water containing 0.1% ascorbic acid.

Phase 2: Diastereomeric Resolution

Objective: Isolate the biologically active (6S)-isomer from the racemate. Key Reagent: (S)-(-)-phenylethylamine (Chiral Resolving Agent).

Protocol Steps:

- Resuspension: Suspend the wet crude (6R,S)-5-MTHF in water (10 volumes).
- Amine Addition: Add (S)-(-)-phenylethylamine (1.0 eq relative to the (6S)-content).
- Heating: Heat to 75°C until dissolution is complete.
- Selective Crystallization:
 - Cool slowly to 55°C. Seed with pure (6S)-amine salt if available.

- Maintain at 55°C for 1 hour. The (6R)-isomer salt remains in solution or forms a different polymorph.
- Cool further to 20°C over 4 hours.
- Filtration: Filter the precipitate. The solid is the (6S)-5-MTHF phenylethylamine salt.
- Purification: Recrystallize the wet cake from hot water (1:10 ratio) to achieve >99% diastereomeric purity (verify by Chiral HPLC).

Phase 3: Calcium Salt Formation & Pentahydrate Crystallization

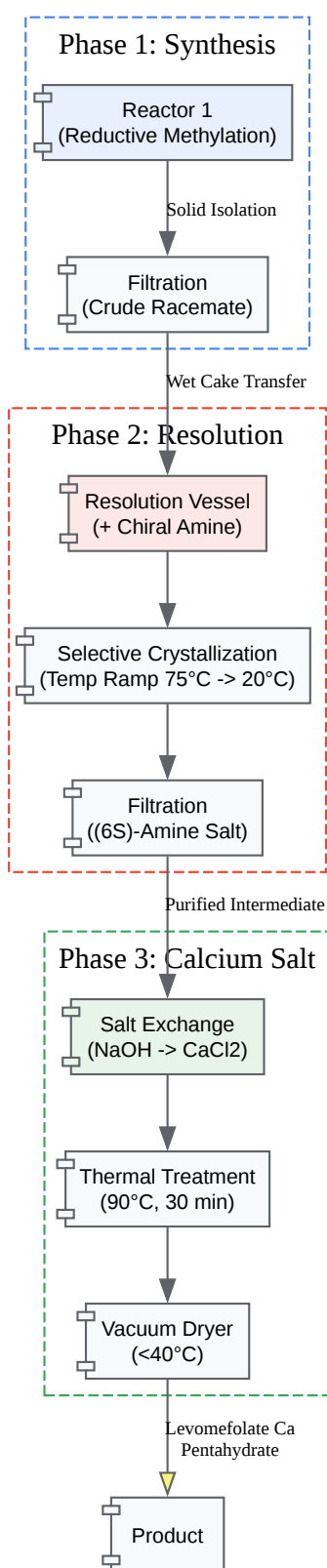
Objective: Convert the amine salt to the stable Calcium Pentahydrate form.

Protocol Steps:

- Free Acid Release: Suspend the purified amine salt in water. Add 1M NaOH to adjust pH to 12.0. The amine is released and extracted into an organic solvent (e.g., Toluene) or removed via steam distillation.
- Calcium Addition: To the aqueous phase (containing (6S)-5-MTHF sodium salt), adjust pH to 7.5 with dilute HCl.
- Precipitation: Add Calcium Chloride (, 1.1 eq) dissolved in a minimum amount of water.
- Crystallization (Pentahydrate Specifics):
 - Heat the slurry to 90°C for 30 minutes to ensure conversion to the thermodynamically stable crystalline form (Type I).
 - Note: Low-temperature precipitation often yields amorphous or unstable lower hydrates. The heat treatment is critical for the pentahydrate lattice.
- Isolation: Filter the white crystalline solid while hot (or after cooling to 20°C depending on yield requirements, but hot filtration removes inorganic impurities better).

- Drying: Dry under vacuum at 35°C. Do not exceed 40°C to prevent dehydration of the pentahydrate structure.
 - Target Water Content: 12.0% – 16.0% (Theoretical for is ~15%).

Process Workflow Diagram



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Caption: Industrial unit operations for Levomefolate Calcium production.

Quality Control & Characterization

Parameter	Method	Acceptance Criteria
Identification	IR / HPLC	Matches Standard
Assay (Anhydrous)	HPLC	98.0% – 102.0%
Chiral Purity	Chiral HPLC (BSA Column)	(6S)-isomer > 99.0%
Calcium Content	Complexometric Titration	7.8% – 8.6%
Water Content	Karl Fischer	12.0% – 16.0% (Pentahydrate)
Polymorph	XRD	Characteristic peaks at : 6.5, 13.3, 16.8, 20.1

Critical Process Parameters (CPPs):

- Oxygen Exclusion: All water must be degassed; reactions performed under .
- pH Control: Strict monitoring during the salt exchange prevents degradation.
- Thermal History: The 90°C treatment in Phase 3 is mandatory to obtain the stable crystalline Type I (pentahydrate) form.

References

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- To cite this document: BenchChem. [Application Note: High-Purity Synthesis of Levomefolate Calcium Pentahydrate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b608539/docs#application-note-high-purity-synthesis-of-levomefolate-calcium-pentahydrate>]

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